

A Comprehensive Technical Guide to the Chemical Properties of Direct Blue 86

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Compound of Interest

Compound Name: Direct Blue 86

Cat. No.: B15554617

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **Direct Blue 86** (C.I. 74180; CAS No. 1330-38-7), a phthalocyanine-based anionic dye. The information is compiled for researchers, scientists, and professionals in drug development who utilize this compound in various applications, including as a biological stain and a model for dye-based studies.

Chemical Identity and Structure

Direct Blue 86 is a copper-containing phthalocyanine dye characterized by its vibrant greenish-blue hue.^[1] Its chemical structure is based on a phthalocyanine macrocycle, which imparts high stability, with sulfonate groups that ensure its solubility in aqueous media.

Table 1: Chemical Identifiers of **Direct Blue 86**

Identifier	Value
Chemical Name	Disodium [29H,31H-phthalocyaninedisulphonato(4-)-N29,N30,N31,N32]cuprate(2-)[2]
C.I. Name	Direct Blue 86[3]
C.I. Number	74180[3]
CAS Number	1330-38-7[1][3][4][5][6]
Molecular Formula	C ₃₂ H ₁₄ CuN ₈ Na ₂ O ₆ S ₂ [1][3][5][6][7][8]
Molecular Weight	780.16 g/mol [1][5][6][7][8]
Chemical Structure	Phthalocyanine[1]

Physicochemical Properties

Direct Blue 86 is a solid, appearing as a dark red to dark purple or dark blue powder or crystal. [5][7] It is known for its good lightfastness.[1]

Table 2: Physicochemical Properties of **Direct Blue 86**

Property	Value
Physical State	Solid (Powder/Crystal)[5][7]
Color	Dark red to dark purple to dark blue[5][7]
Water Solubility	40 g/L at 60°C[3][4]
	80 g/L at 97°C[3][4]
Solubility in Other Solvents	Slightly soluble in acetone, soluble in ethanol.[9]
Behavior in Acids	In concentrated sulfuric acid, it appears yellow-green, turning to a greenish-blue with precipitate upon dilution.[1][3][4]
Behavior in Bases	Insoluble in concentrated alkali.[1] Adding sodium hydroxide to a water solution results in a dark blue color.[9]
Stability	Stable under normal conditions.[5] Incompatible with strong oxidizing agents.[5] Slightly sensitive to hard water.[1]

Spectral Properties

The color of **Direct Blue 86** arises from its electronic structure, which can be characterized by UV-Visible spectrophotometry. The phthalocyanine chromophore is responsible for the strong absorption in the visible region.

Table 3: UV-Visible Absorption Maxima of **Direct Blue 86**

Wavelength (λ_{max})	Spectral Region	Corresponding Molecular Moiety
~620 nm	Visible	Phthalocyanine Chromophore (Conjugated System)
~330 nm	Ultraviolet	C=N Bonds

Experimental Protocols

Detailed experimental protocols for the determination of the chemical properties of **Direct Blue 86** are not extensively available in the public domain. However, based on standard methodologies for dye analysis, the following protocols can be adapted.

Determination of Aqueous Solubility

A standard method for determining the solubility of a dye like **Direct Blue 86** is the shake-flask method.

Methodology:

- **Preparation of Supersaturated Solution:** An excess amount of **Direct Blue 86** powder is added to a known volume of deionized water in a sealed flask.
- **Equilibration:** The flask is agitated in a constant temperature water bath (e.g., 60°C and 97°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** The solution is allowed to stand at the set temperature to allow undissolved particles to settle. An aliquot of the supernatant is then carefully removed, ensuring no solid particles are transferred.
- **Quantification:** The concentration of the dissolved **Direct Blue 86** in the aliquot is determined using UV-Visible spectrophotometry. A calibration curve of absorbance versus known concentrations of the dye is first prepared. The absorbance of the saturated solution is then measured at the λ_{max} (~620 nm), and its concentration is calculated from the calibration curve.

Assessment of Chemical Stability

The stability of **Direct Blue 86** against strong oxidizing agents can be evaluated by observing the change in its color (and thus its concentration) over time.

Methodology:

- **Preparation of Dye Solution:** A stock solution of **Direct Blue 86** of a known concentration is prepared in deionized water.

- **Reaction Setup:** A known volume of the dye solution is mixed with a solution of a strong oxidizing agent (e.g., hydrogen peroxide, sodium hypochlorite) of a specific concentration in a reaction vessel.
- **Monitoring Degradation:** At regular time intervals, an aliquot of the reaction mixture is withdrawn, and the reaction is quenched (if necessary). The absorbance of the solution at the λ_{max} (~620 nm) is measured using a UV-Visible spectrophotometer.
- **Data Analysis:** The percentage of dye degradation is calculated by comparing the absorbance at each time point to the initial absorbance. A plot of dye concentration versus time can be used to determine the rate of degradation.

Determination of UV-Visible Spectrum and Molar Absorptivity

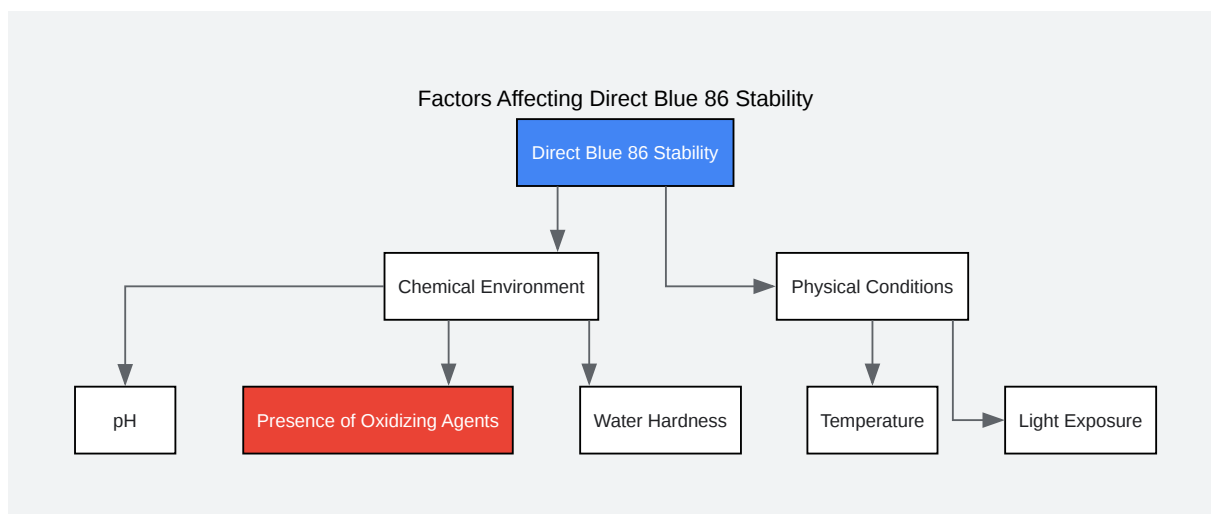
The spectral properties of **Direct Blue 86** can be characterized using a standard UV-Visible spectrophotometer.

Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of **Direct Blue 86** with known concentrations are prepared in a suitable solvent (e.g., deionized water).
- **Spectrophotometric Measurement:** The absorbance of each standard solution is measured across the UV-Visible range (e.g., 200-800 nm) using a spectrophotometer, with the pure solvent used as a blank.
- **Determination of λ_{max} :** The wavelength at which the maximum absorbance occurs in the visible region is identified as the λ_{max} .
- **Calculation of Molar Absorptivity (ϵ):** According to the Beer-Lambert law ($A = \epsilon bc$), a plot of absorbance at λ_{max} versus concentration should yield a straight line passing through the origin. The molar absorptivity (ϵ) can be calculated from the slope of this line (slope = ϵb), where 'b' is the path length of the cuvette (typically 1 cm).

Logical Relationships and Workflows

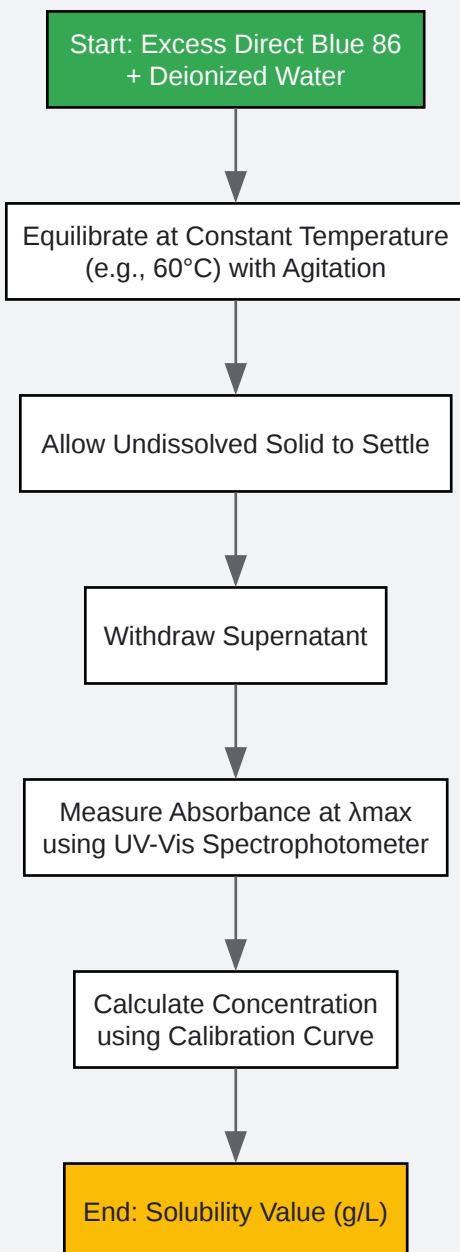
The following diagrams illustrate key logical relationships and experimental workflows relevant to the analysis of **Direct Blue 86**.



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Caption: Factors influencing the chemical stability of **Direct Blue 86**.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the aqueous solubility of **Direct Blue 86**.

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